

An In-depth Technical Guide to the Reaction of Cerium Metal with Iodine

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Compound of Interest

Compound Name: Cerium(III) iodide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

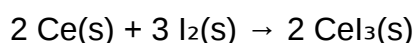
This technical guide provides a comprehensive overview of the chemical reaction between cerium metal and iodine. It details the synthesis of the primary product, **cerium(III) iodide** (CeI_3), through various experimental protocols, including direct high-temperature reaction and mechanochemical methods. The guide presents key quantitative data, thermodynamic properties, and characterization techniques for the resulting compounds. Signaling pathways for reaction mechanisms and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the processes involved. This document is intended to be a valuable resource for researchers in inorganic chemistry, materials science, and drug development who utilize cerium compounds in their work.

Introduction

The reaction of cerium, the most abundant of the rare earth elements, with halogens is a fundamental process in inorganic synthesis. The interaction with iodine is of particular interest as it leads to the formation of cerium iodides, which serve as important precursors in various chemical transformations. **Cerium(III) iodide** (CeI_3), the principal product of this reaction, is a versatile reagent in organic synthesis, notably in the preparation of organocerium compounds which exhibit unique reactivity profiles. This guide will delve into the core aspects of the reaction between cerium metal and iodine, providing detailed technical information for its successful execution and characterization.

Reaction Thermodynamics and Products

The direct reaction between cerium metal (Ce) and elemental iodine (I₂) is an exothermic process that primarily yields **cerium(III) iodide** (CeI₃). The balanced chemical equation for this reaction is:



Under conditions of excess cerium metal and at high temperatures (800-900 °C) in a vacuum, **cerium(III) iodide** can be further reduced to cer

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